

4-tert-Butylphthalonitrile safety data sheet (SDS) and handling precautions

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Compound of Interest

Compound Name: **4-tert-Butylphthalonitrile**

Cat. No.: **B1266168**

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A Comprehensive Safety and Handling Guide for 4-tert-Butylphthalonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **4-tert-Butylphthalonitrile** (CAS No: 32703-80-3). The information is compiled to ensure safe laboratory practices and to mitigate potential risks associated with the handling, storage, and disposal of this compound.

Chemical and Physical Properties

4-tert-Butylphthalonitrile is a white to light yellow powder or crystalline solid.^[1] It is important to be aware of its physical characteristics to handle it appropriately in a laboratory setting.

Property	Value	Reference
Molecular Formula	C12H12N2	[2] [3]
Molar Mass	184.24 g/mol	[2] [3]
Appearance	White to light yellow powder to crystal	[1] [4]
Melting Point	49-51 °C (lit.)	[3] [4] [5]
Boiling Point	165-168 °C at 6 mm Hg (lit.)	[3] [4] [5]
Density	1.04 ± 0.1 g/cm³ (20 °C)	[2] [4] [5]
Solubility	Soluble in Methanol	[4]
Storage Temperature	Room Temperature, Sealed in dry conditions	[4] [5]

Hazard Identification and GHS Classification

4-tert-Butylphthalonitrile is classified as a hazardous substance. The following table summarizes its GHS classification and associated hazard statements.

GHS Classification	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	GHS07	Warning
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin	GHS07	Warning
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	GHS07	Warning
Skin Irritation (Category 2)	H315: Causes skin irritation	GHS07	Warning
Serious Eye Irritation (Category 2/2A)	H319: Causes serious eye irritation	GHS07	Warning
Specific Target Organ Toxicity — Single Exposure (Respiratory Tract Irritation) (Category 3)	H335: May cause respiratory irritation	GHS07	Warning

Note: GHS classifications are based on available data from multiple suppliers and may vary slightly.[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Handling and Storage Precautions

Proper handling and storage are crucial to minimize exposure and ensure laboratory safety.

Handling

- Ventilation: Use only outdoors or in a well-ventilated area.[\[1\]](#)[\[9\]](#) Handling should be performed in a chemical fume hood to avoid inhalation of dust or fumes.[\[9\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[\[6\]](#)

- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[6][9] Avoid contact with skin and clothing.[9]
- Respiratory Protection: If dust is generated and ventilation is inadequate, use a NIOSH/MSHA-approved respirator.[7]
- Hygiene: Wash hands thoroughly after handling.[6] Do not eat, drink, or smoke when using this product.[6]
- Other Precautions: Avoid breathing dust, fume, gas, mist, vapors, or spray.[1] Avoid dust formation.[10]

Storage

- Conditions: Keep containers tightly closed in a dry, cool, and well-ventilated place.[9][10] Store locked up.[9]
- Incompatibilities: Store away from incompatible materials such as oxidizing agents.[9]

First-Aid Measures

In case of exposure, immediate medical attention is necessary. The following are first-aid recommendations.

Exposure Route	First-Aid Measures
Ingestion	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. [1] Do NOT induce vomiting.[10]
Skin Contact	IF ON SKIN: Wash with plenty of water.[1] Call a POISON CENTER or doctor/physician if you feel unwell.[1] Take off contaminated clothing and wash it before reuse.[6]
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[10] Immediately call a POISON CENTER/doctor. [11]
Inhalation	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1] Call a POISON CENTER or doctor/physician if you feel unwell.[1] If not breathing, give artificial respiration.[10]

Accidental Release and Disposal

Accidental Release

- Personal Precautions: Use personal protective equipment.[9] Keep people away from and upwind of the spill/leak.[9]
- Environmental Precautions: Prevent product from entering drains.[9] Do not flush into surface water or sanitary sewer system.[10]
- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal.[10] Avoid generating dust.[7]

Disposal

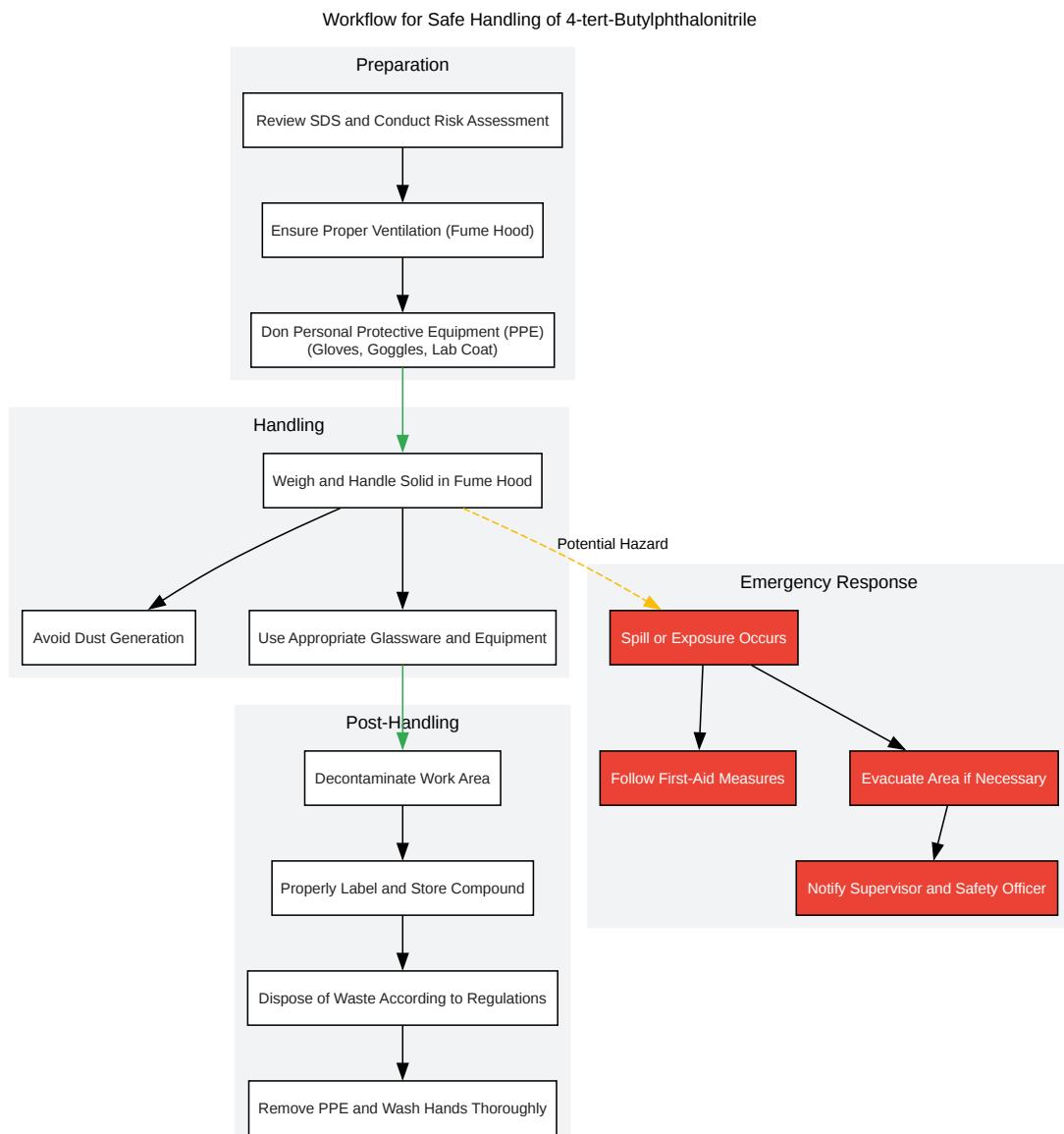
- Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, national, and international regulations.[\[1\]](#)

Experimental Protocols

Detailed experimental protocols for the toxicological and physical property testing of **4-tert-Butylphthalonitrile** are not publicly available in the referenced safety data sheets. These studies are typically conducted by manufacturers under controlled laboratory conditions following standardized guidelines (e.g., OECD, EPA). For specific experimental details, it is recommended to consult the original manufacturer or specialized toxicological databases.

Visual Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **4-tert-Butylphthalonitrile** in a research environment.

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Caption: A logical workflow for the safe handling of **4-tert-Butylphthalonitrile**.

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